

"2-Fluoro-6-nitrobenzoic acid" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-6-nitrobenzoic acid

Cat. No.: B1297704

[Get Quote](#)

Technical Data Sheet: 2-Fluoro-6-nitrobenzoic acid

Introduction: This document provides core molecular information for **2-Fluoro-6-nitrobenzoic acid**, a chemical compound relevant to researchers and professionals in drug development and organic synthesis. The data presented is compiled from verified chemical databases.

Molecular Properties

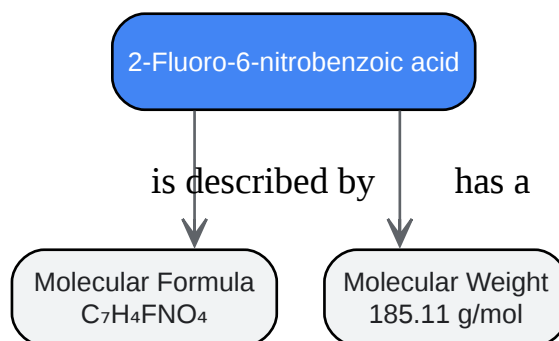
2-Fluoro-6-nitrobenzoic acid is a substituted aromatic compound. Its key identifiers and molecular properties are summarized below for easy reference.

Data Presentation

Identifier	Value	Source
Chemical Formula	C ₇ H ₄ FNO ₄	[1][2][3][4][5]
Molecular Weight	185.11 g/mol	[1][2][3][5]
IUPAC Name	2-fluoro-6-nitrobenzoic acid	[1]
CAS Number	385-02-4	[1][2][3][4]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Relationship between Compound and Molecular Properties.

Disclaimer: This document provides fundamental chemical data. The generation of extensive experimental protocols or signaling pathways, which are application-specific, is beyond the scope of this summary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-6-nitrobenzoic acid | C7H4FNO4 | CID 603758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 385-02-4 | 2-Fluoro-6-nitrobenzoic acid - MolDb [moldb.com]
- 3. 385-02-4 | 2-Fluoro-6-nitrobenzoic acid - Alachem Co., Ltd. [alachem.co.jp]
- 4. chemscene.com [chemscene.com]
- 5. 2-Fluoro-6-nitrobenzoic acid, 98% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. ["2-Fluoro-6-nitrobenzoic acid" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1297704#2-fluoro-6-nitrobenzoic-acid-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com